

Application Notes and Protocols for ENPP1 Expression Analysis via Western Blot

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Compound of Interest

Compound Name: *Enpp-1-IN-14*

Cat. No.: *B12409671*

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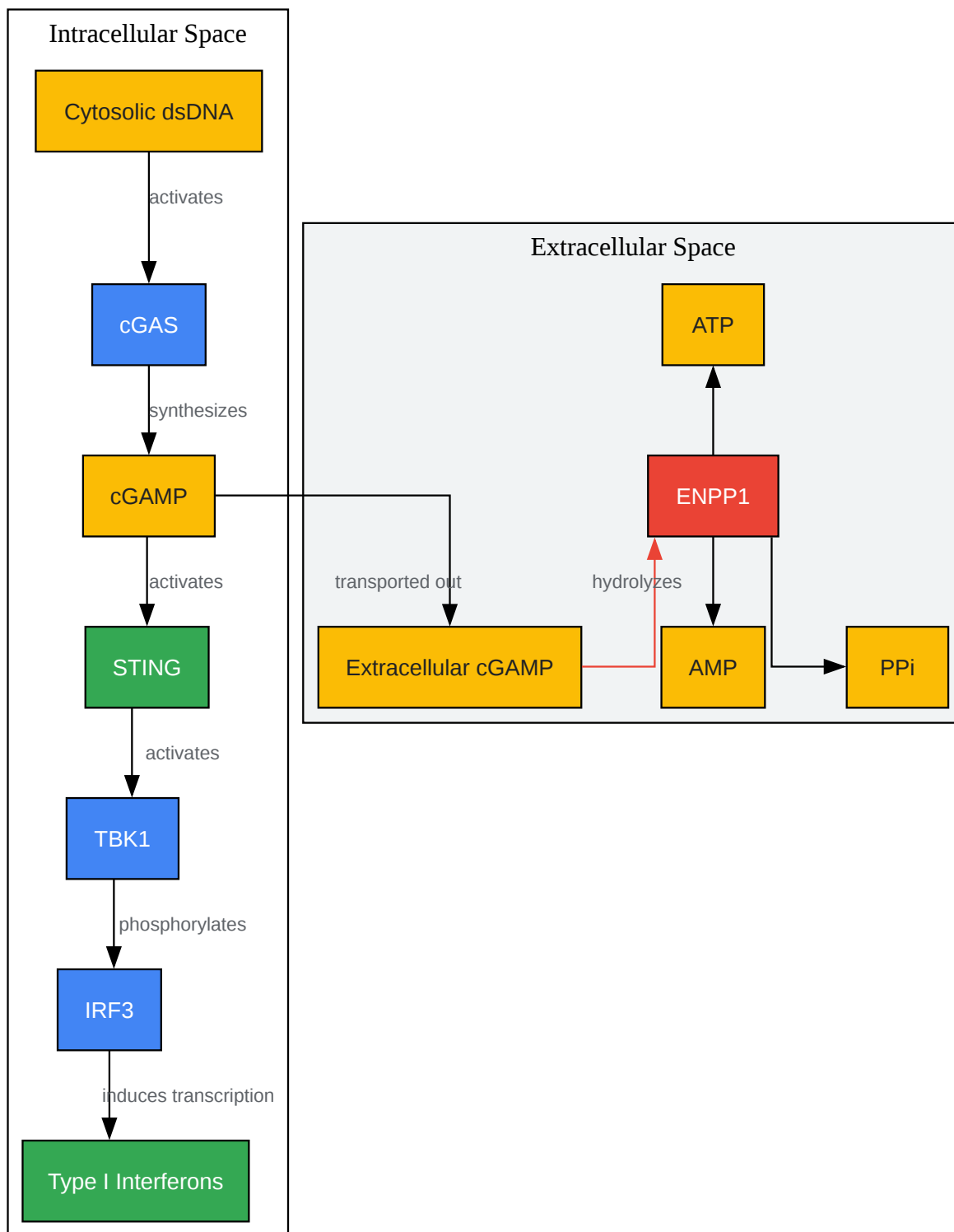
For Researchers, Scientists, and Drug Development Professionals

Introduction

Ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) is a type II transmembrane glycoprotein that plays a crucial role in various physiological and pathological processes. It is a key enzyme in purinergic signaling and is involved in bone mineralization and soft tissue calcification.^[1] Furthermore, ENPP1 has been identified as a critical regulator of the cGAS-STING pathway, making it a protein of significant interest in immunology and oncology research. This document provides a detailed protocol for the analysis of ENPP1 expression using Western blotting, a widely used technique for protein detection and quantification.

Signaling Pathway of ENPP1 in the cGAS-STING Pathway

ENPP1 is a key negative regulator of the cGAS-STING signaling pathway. Upon detection of cytosolic double-stranded DNA (dsDNA), the enzyme cyclic GMP-AMP synthase (cGAS) synthesizes cyclic GMP-AMP (cGAMP). cGAMP then acts as a second messenger, binding to and activating the stimulator of interferon genes (STING), which in turn triggers a downstream signaling cascade leading to the production of type I interferons and other inflammatory cytokines. ENPP1 hydrolyzes cGAMP, thereby dampening the STING-mediated immune response.





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References

- 1. ENPP1 Antibody | Cell Signaling Technology [cellsignal.com]
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